Calconcarboxylic Acid: A Comprehensive Technical Guide for Researchers and Scientists

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Compound of Interest

Compound Name:	*Calconcarboxylic acid*
CAS No.:	*3737-95-9*
Cat. No.:	*B1221776*

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An in-depth examination of the physicochemical properties, synthesis, and analytical applications of **Calconcarboxylic Acid**, a key indicator in complexometric titrations.

Calconcarboxylic acid, also known as Patton and Reeder's Indicator, is an azo dye with significant applications in analytical chemistry, particularly in the determination of calcium ions.[1] Its ability to form a distinctively colored complex with calcium allows for accurate and reliable quantification through complexometric titration. This guide provides a detailed overview of its core properties, synthesis, and a step-by-step protocol for its use in determining calcium concentration, aimed at researchers, scientists, and professionals in drug development.

Core Physicochemical and Molecular Data

Calconcarboxylic acid is a complex organic molecule with the IUPAC name 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid.[1] Its key quantitative properties are summarized in the table below.

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Property	Value	Reference
Molar Mass	438.41 g/mol	[1]
Chemical Formula	$C_{21}H_{14}N_2O_7S$	[1]
CAS Number	3737-95-9	
Melting Point	300 °C (decomposes)	[1]
Solubility	Soluble in water, ethanol, methanol, and sodium hydroxide.	[1][2][3][4][5]
Predicted pKa	-0.50 ± 0.40	[6]

Synthesis of **Calconcarboxylic Acid**

The synthesis of **Calconcarboxylic acid** involves a two-step process: the diazotization of 1-amino-2-naphthol-4-sulfonic acid followed by a coupling reaction with 2-hydroxy-3-naphthoic acid.[1]

Experimental Protocol: Synthesis

Step 1: Diazotization of 1-amino-2-naphthol-4-sulfonic acid

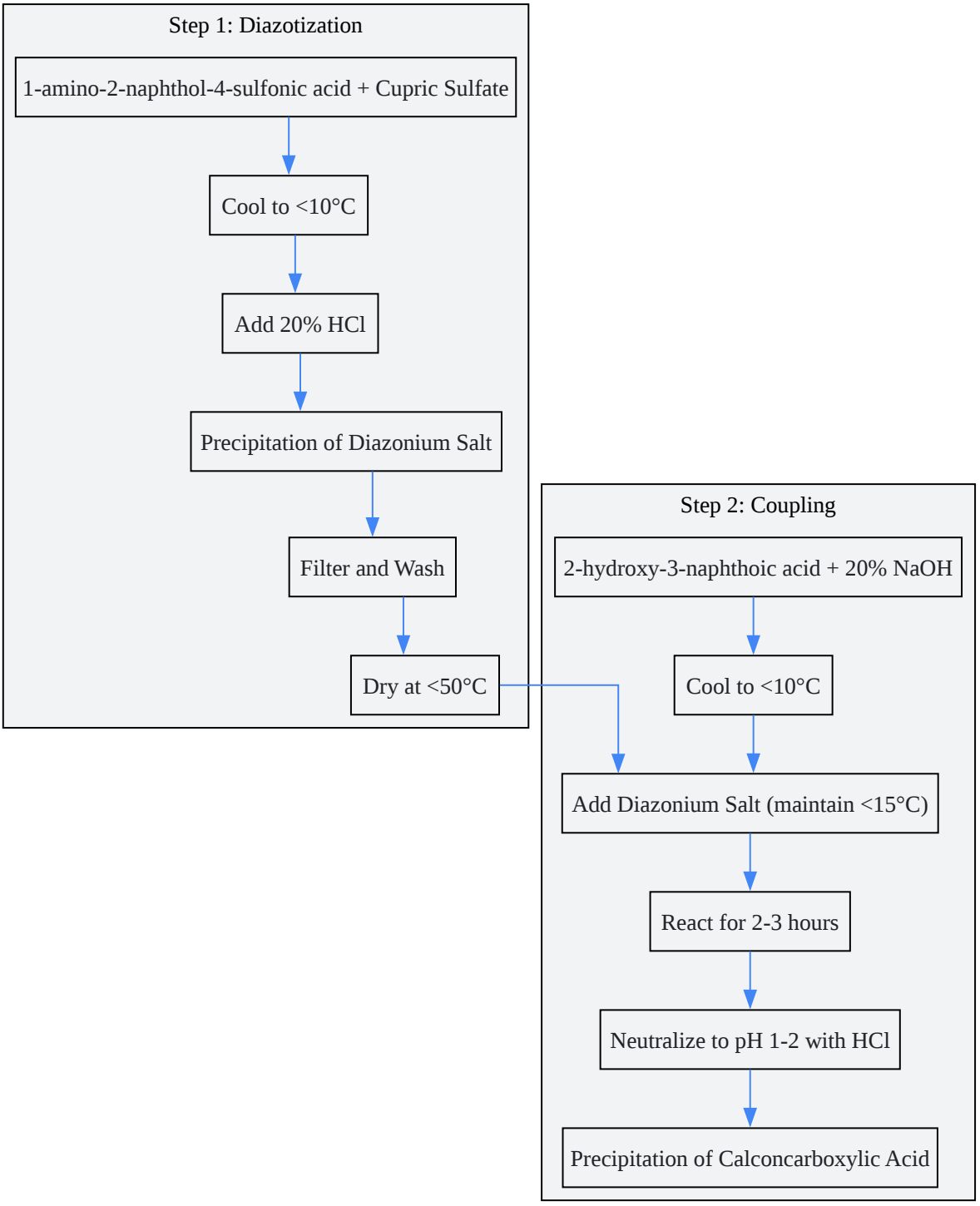
- In a suitable reaction vessel, dissolve 1-amino-2-naphthol-4-sulfonic acid in an aqueous solution containing a catalytic amount of cupric sulfate.
- Cool the mixture to below 10 °C in an ice bath.
- Slowly add a 20% solution of hydrochloric acid to the cooled mixture.
- A precipitate of the diazonium salt will form. Continue the addition of hydrochloric acid until no further precipitation is observed.
- Filter the precipitate and wash it with dilute hydrochloric acid.
- Dry the resulting 1,2,4-acid diazonium salt at a temperature below 50 °C.[7]

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Step 2: Coupling Reaction

- In a separate vessel, dissolve 2-hydroxy-3-naphthoic acid in a heated 20% sodium hydroxide solution.
- Cool the resulting solution to below 10 °C.
- Slowly add the previously prepared diazonium salt to this solution, ensuring the temperature does not exceed 15 °C.
- Allow the reaction to proceed for 2-3 hours at 10-15 °C.
- Dissolve the resulting mixture in water and neutralize it to a pH of 1-2 with 20% hydrochloric acid to precipitate the **Calconcarboxylic acid**.[7]
- The precipitate can then be filtered, washed, and dried.

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Diagram 1: Synthesis workflow of **Calconcarboxylic acid**.

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Application in Complexometric Titration of Calcium

Calconcarboxylic acid is a highly effective indicator for the complexometric titration of calcium ions with ethylenediaminetetraacetic acid (EDTA).[1] The principle of this application lies in the differential stability of the calcium-indicator complex and the calcium-EDTA complex.

In a solution with a pH between 12 and 14, **Calconcarboxylic acid** is blue.[1] When calcium ions are present, they form a pink/red complex with the indicator.[1] During the titration, EDTA, which forms a more stable complex with calcium than the indicator does, is added.[1] As EDTA chelates the calcium ions, it displaces them from the indicator complex. The endpoint of the titration is reached when all the calcium has been complexed by EDTA, at which point the indicator reverts to its free, blue form, providing a sharp and clear color change from wine red to pure blue.[1] A key advantage of using **Calconcarboxylic acid** is that at the high pH required for the titration, magnesium ions precipitate as magnesium hydroxide, thus preventing interference with the calcium determination.[1]

Experimental Protocol: Calcium Determination in Water Samples

Reagents and Preparation:

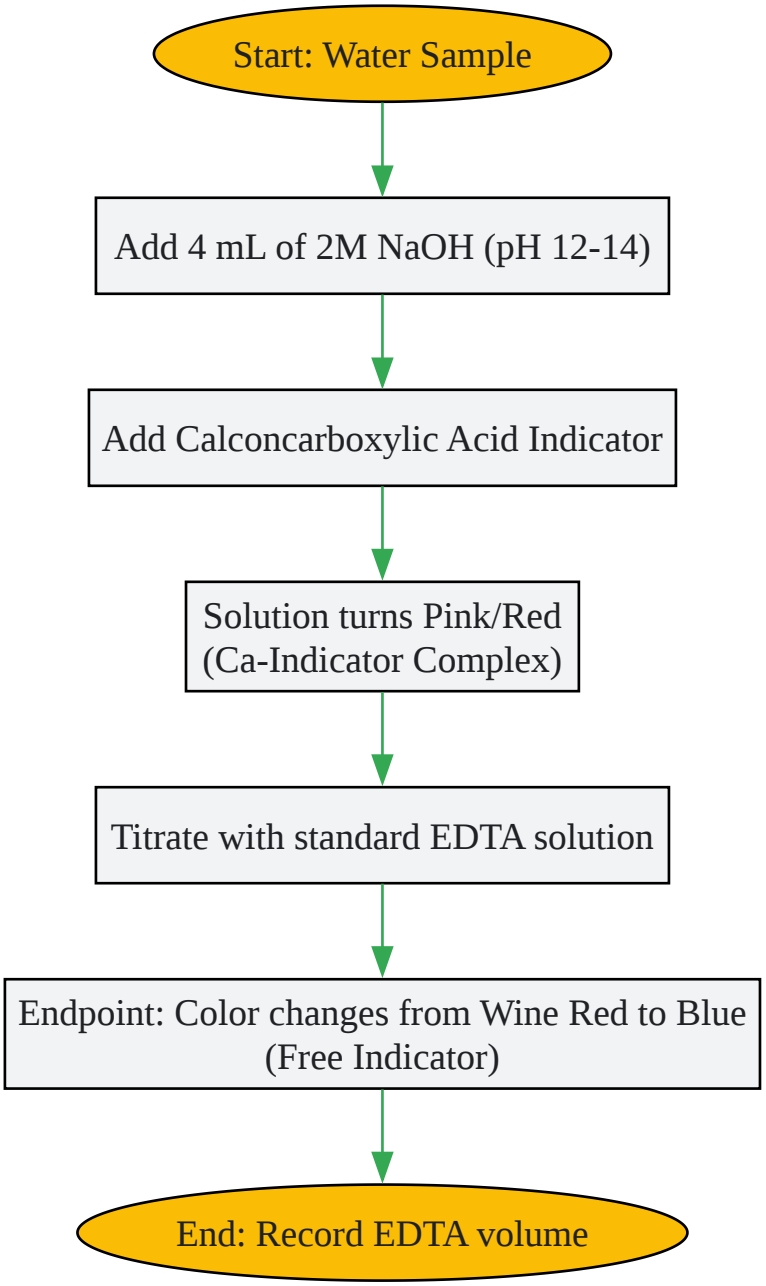
- EDTA Titrant (0.01 M): Prepare a standard solution of disodium ethylenediaminetetraacetate.
- Sodium Hydroxide (NaOH) Solution (2 M): Prepare a 2 M solution of NaOH.
- **Calconcarboxylic Acid** Indicator: Prepare a solution by dissolving 50 mg of **Calconcarboxylic acid** in 100 mL of 0.1 M NaOH.[8] Alternatively, a solid triturate of the indicator with sodium chloride can be used.[9]

Procedure:

- Take a known volume of the water sample (e.g., 100 mL) and place it in a titration flask.[8]
- Add 4 mL of 2 M NaOH solution to raise the pH to between 12 and 14.[8]
- Add 1.5 mL of the **Calconcarboxylic acid** indicator solution (or a small amount of the solid triturate). The solution should turn a pink/red color if calcium is present.[1][8]

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- Titrate the sample with the standard 0.01 M EDTA solution.
- The endpoint is reached when the color of the solution changes sharply from wine red to a distinct and stable blue.[1]
- Record the volume of EDTA used and calculate the calcium concentration.



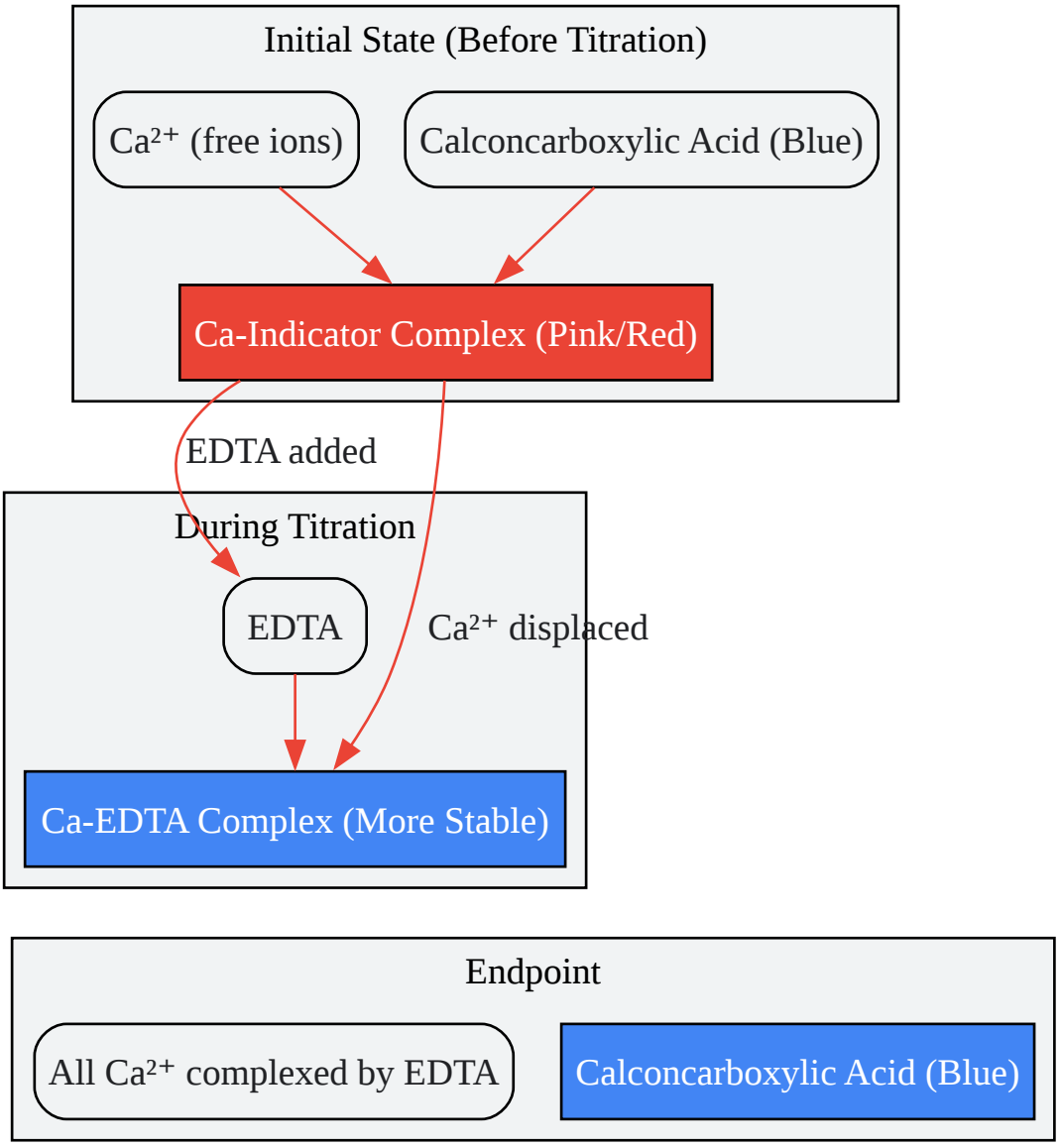
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Diagram 2: Experimental workflow for calcium titration.

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Signaling Pathway of Color Change

The color change observed during the titration is a direct result of the competitive complexation of calcium ions between the **Calconcarboxylic acid** indicator and the EDTA titrant.



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Diagram 3: Logical relationship of the color change mechanism.

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